

# An In-depth Technical Guide to the Safe Handling of Bismarck Brown Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bismark Brown*

Cat. No.: *B1196899*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for Bismarck Brown powder, a diazo dye utilized in various laboratory and industrial applications, including histological staining.<sup>[1][2][3]</sup> Adherence to these guidelines is crucial to mitigate potential risks and ensure a safe working environment.

## Chemical and Physical Properties

Bismarck Brown Y, also known as C.I. 21000 or Basic Brown 1, is a brown powder that is soluble in water and ethanol.<sup>[4][5]</sup> It is an azo dye that has been in use since its first description in 1863.<sup>[3]</sup>

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>18</sub> N <sub>8</sub> ·2HCl[1]
Molecular Weight	419.31 g/mol
Appearance	Light brown to burgundy or dark brown to black powder[4][6]
Odor	Odorless[4][6]
Solubility	Soluble in water[1][4]
Melting Point	>300 °C[1]
pH	Neutral to slightly acidic solutions preferred[5]
Absorption Maximum	457-463 nm[4][7]

## Hazard Identification and Classification

Bismarck Brown Y is considered a hazardous substance by some classifications and should be handled with caution.[2] The primary hazards are associated with ingestion and skin contact, with some evidence suggesting it may cause eye irritation.[2][8]

GHS Classification: While some sources state that the substance does not meet the criteria for classification, others indicate the following potential hazards[9][10]:

- Eye Irritation (Category 2)
- Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 4[11]

Hazard Statements:

- H319: Causes serious eye irritation.
- H413: May cause long lasting harmful effects to aquatic life.[11]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.

- P273: Avoid release to the environment.[11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[11]

## Toxicological Data

Comprehensive toxicological data for Bismarck Brown Y is not readily available in many standard databases.[4][8] However, some aquatic toxicity data has been reported.

Test	Species	Result	Exposure Time
LC50	Danio rerio (Zebra fish)	> 100 mg/L	96 h
EC50	Daphnia magna (Water flea)	ca. 1.24 mg/L	48 h
EC50	Activated sludge	> 10,000 mg/L	3 h

Source: ChemicalBook Safety Data Sheet[11]

Studies on Western clawed frog (*Silurana tropicalis*) embryos indicated that while not lethal, Bismarck Brown Y significantly induced malformations at high concentrations.[12]

## Experimental Protocols and Handling Procedures

### 4.1. Engineering Controls

- Work in a well-ventilated area. Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.[8]

- Ensure that dust-handling systems are designed to prevent the escape of dust into the work area.[13]
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of use or handling.[13][14]

#### 4.2. Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented. The following are minimum requirements for handling Bismarck Brown powder:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[11] A face shield may be necessary for tasks with a higher risk of splashing.[15]
- Skin Protection:
  - Gloves: Wear chemical-impermeable gloves that have been inspected prior to use.[11] The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[11]
  - Lab Coat/Protective Clothing: A lab coat is required.[8] For larger spills, a full suit may be necessary.[8] Wear fire/flame resistant and impervious clothing.[11]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust cartridge (type N95 or equivalent).[11][14]

#### 4.3. Handling and Storage

- Handling:
  - Avoid dust formation.[11]
  - Avoid breathing mist, gas, or vapors.[11]
  - Avoid contact with skin and eyes.[11]
  - Do not eat, drink, or smoke when using this product.[6]

- Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Storage:
  - Keep container tightly closed in a cool, dry, and well-ventilated area.[\[4\]](#)[\[8\]](#)
  - Store away from strong oxidizing agents.[\[4\]](#)
  - The suggested chemical storage pattern is Organic #9, with other dyes, indicators, and stains.[\[4\]](#)

## Emergency Procedures

### 5.1. First Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[11\]](#) Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[\[11\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[11\]](#)
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes.[\[11\]](#) Remove contact lenses if present and easy to do so.[\[4\]](#) Consult a doctor.[\[11\]](#)
- If Swallowed: Rinse mouth with water.[\[11\]](#) Do NOT induce vomiting.[\[8\]](#) Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[11\]](#)

### 5.2. Spill and Leak Procedures

- Minor Spills:
  - Use appropriate tools to put the spilled solid in a convenient waste disposal container.[\[8\]](#)
  - Dampen with water to prevent dusting before sweeping.[\[2\]](#)
  - Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.[\[8\]](#)

- Large Spills:
  - Evacuate personnel to safe areas.[11]
  - Keep people away from and upwind of the spill/leak.[11]
  - Use a shovel to put the material into a convenient waste disposal container.[8]
  - Prevent further spillage or leakage if it is safe to do so.[11] Do not let the chemical enter drains.[11]
  - Finish cleaning by spreading water on the contaminated surface and allow it to be evacuated through the sanitary system.[8]

### 5.3. Fire-Fighting Measures

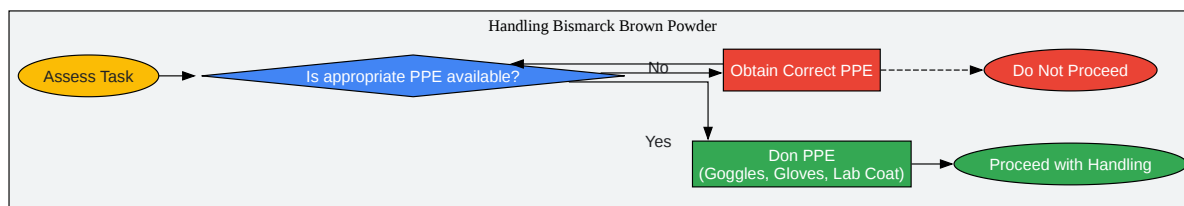
- Suitable Extinguishing Media: Use a tri-class dry chemical fire extinguisher, water spray, fog, or foam.[4] Do not use a water jet for large fires.[8]
- Specific Hazards: When heated to decomposition, it may emit toxic fumes.[4] Products of combustion may include carbon oxides, nitrogen oxides, and halogenated compounds.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[11]

## Disposal Considerations

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[11] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[11]

## Visual Guides

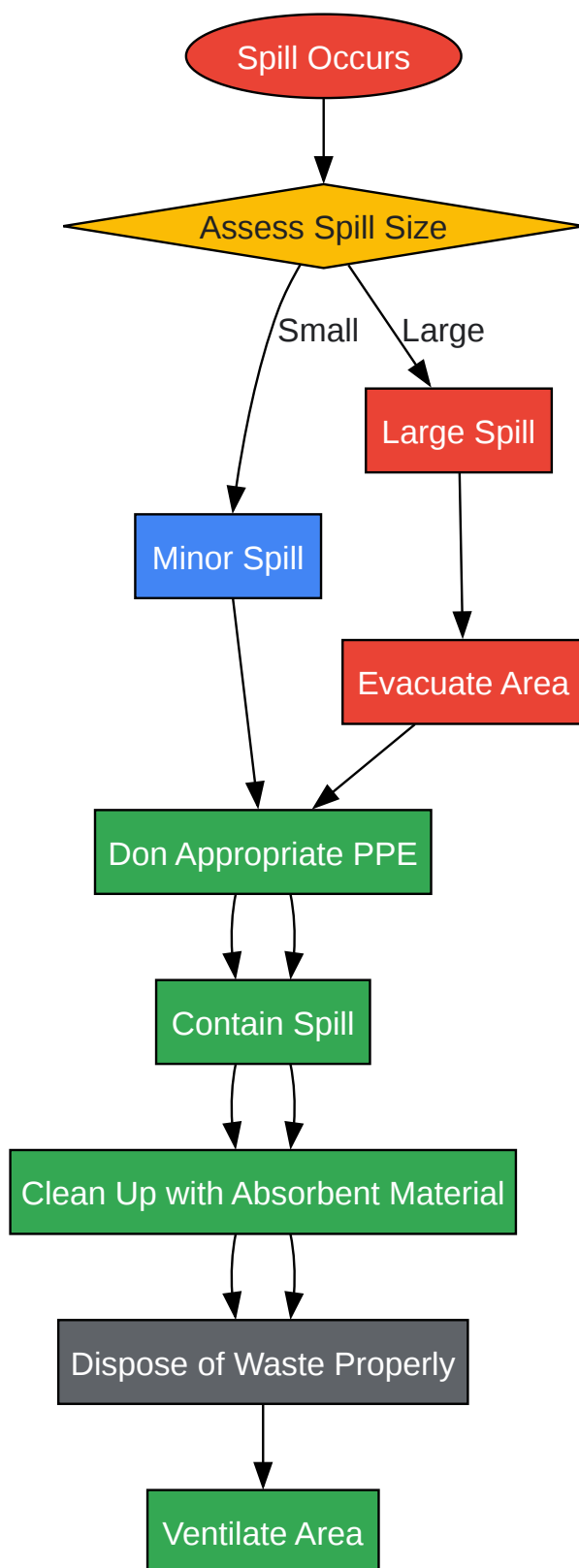
### Personal Protective Equipment (PPE) Workflow



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling Bismarck Brown powder.

## Spill Response Logical Diagram

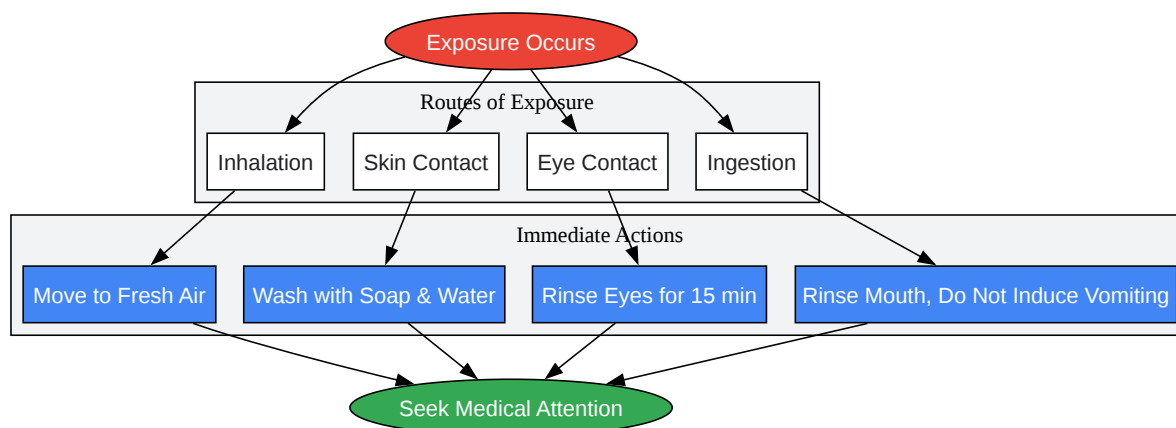


[Click to download full resolution via product page](#)

Caption: Logical flow for responding to a Bismarck Brown powder spill.



## First Aid Signaling Pathway



[Click to download full resolution via product page](#)

Caption: First aid response pathway following exposure to Bismarck Brown.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. macschem.us [macschem.us]
- 2. szabo-scandic.com [szabo-scandic.com]
- 3. Bismarck brown Y - Wikipedia [en.wikipedia.org]
- 4. archpdfs.lps.org [archpdfs.lps.org]
- 5. Basic Brown 1 (Bismarck Brown Y) – Deluxe Chemical Industries [deluxechemind.com]
- 6. fishersci.com [fishersci.com]

- 7. 10114-58-6 CAS | BISMARCK BROWN Y (G) | Biological Stains and Dyes | Article No. 01998 [lobachemie.com]
- 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 9. carlroth.com [carlroth.com]
- 10. carlroth.com [carlroth.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. Toxicity of the azo dyes Acid Red 97 and Bismarck Brown Y to Western clawed frog (*Silurana tropicalis*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. fishersci.com [fishersci.com]
- 14. resources.finalsite.net [resources.finalsite.net]
- 15. Personal Protective Equipment | Environmental Health and Safety | Brown University [ehs.brown.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Bismarck Brown Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196899#safety-and-handling-precautions-for-bismarck-brown-powder]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)